

Application Notes and Protocol for Koavone Dissolution and Storage

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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Introduction

Koavone® is a synthetic aroma chemical prized in the fragrance industry for its complex woody, floral, and amber scent profile with violet nuances.^{[1][2][3]} Chemically, it is identified as 3,5,6,6-Tetramethyl-4-methyleneheptan-2-one (main isomer) and exists as a mixture of isomers.^{[1][2]} While primarily used in perfumery, its potential applications in other research and development sectors necessitate standardized protocols for its handling, dissolution, and storage to ensure experimental reproducibility and integrity. This document provides a detailed protocol for the effective dissolution and storage of **Koavone** for laboratory applications.

Physicochemical Properties of Koavone

A summary of the key physicochemical properties of **Koavone** is presented in Table 1. These properties are essential for understanding its behavior in different solvent systems and for establishing appropriate storage conditions.

Table 1: Physicochemical Properties of Koavone

Property	Value	Reference
Chemical Name	3,5,6,6-Tetramethyl-4-methyleneheptan-2-one (main isomer)	[2]
CAS Number	81786-73-4 (and other isomers)	[1] [2] [4]
Molecular Formula	C ₁₂ H ₂₂ O	[1] [2]
Molecular Weight	182.3 g/mol	[1] [2] [5]
Appearance	Colorless to pale yellow liquid	[2] [4]
Odor	Woody, floral, amber, violet	[1] [2] [3]
Boiling Point	200 °C	[4]
Melting Point	-25 °C	[4]
Flash Point	86 °C (187 °F)	[6]
Vapor Pressure	0.111524 mm Hg @ 23 °C	[1]
log P	4.4	[1] [4]
Stability	Stable under normal conditions; has a fairly long shelf life.	[4] [7]

Recommended Solvents for Dissolution

Koavone is a non-polar organic compound, and its high log P value suggests good solubility in non-polar organic solvents.[\[1\]](#)[\[4\]](#) For experimental purposes, selecting an appropriate solvent is critical. Table 2 provides a list of recommended solvents for dissolving **Koavone**, along with their suitability for common experimental assays.

Table 2: Solvent Recommendations for **Koavone** Dissolution

Solvent	Suitability for Stock Solutions	Suitability for Cell-Based Assays	Notes
Ethanol (95-100%)	Excellent	Good (with appropriate dilution)	A common solvent for dissolving hydrophobic compounds for biological assays. Ensure final concentration in media is low to avoid cytotoxicity.
Dimethyl Sulfoxide (DMSO)	Excellent	Good (with appropriate dilution)	A widely used solvent for preparing stock solutions for in vitro studies. Final concentrations should typically be kept below 0.5% to minimize solvent effects.
Methanol	Good	Moderate	Can be used for stock solutions, but its higher volatility and potential for cytotoxicity require careful handling.
Acetone	Good	Not Recommended	Suitable for preparing analytical standards but generally not used for biological assays due to its high volatility and cytotoxicity.

Isopropanol	Good	Moderate	Can be an alternative to ethanol for stock solutions.
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Experimental Protocols

Protocol for Preparation of a Koavone Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **Koavone** in 95% ethanol.

Materials:

- **Koavone**
- 95% Ethanol (analytical grade)
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL)
- Glass pipette or syringe
- Vortex mixer

Procedure:

- Tare a clean, dry glass vial on the analytical balance.
- Carefully add 100 mg of **Koavone** to the vial using a pipette or syringe. Record the exact weight.
- Add approximately 8 mL of 95% ethanol to the vial.
- Cap the vial and vortex at room temperature until the **Koavone** is completely dissolved.
- Quantitatively transfer the solution to a 10 mL volumetric flask.

- Rinse the vial with a small amount of 95% ethanol and add the rinsing to the volumetric flask.
- Bring the final volume to 10 mL with 95% ethanol.
- Cap the flask and invert several times to ensure a homogenous solution.
- Transfer the stock solution to a labeled, amber glass vial for storage.

Protocol for Long-Term Storage of Koavone and its Solutions

Proper storage is crucial to maintain the stability and integrity of **Koavone**.

For Neat Koavone:

- Store in a cool, dry, and dark place.[4]
- Keep the container tightly sealed to prevent oxidation and evaporation.
- Recommended storage temperature is between 5-25°C.[6]

For Koavone Stock Solutions:

- Store stock solutions in amber glass vials at -20°C for long-term storage (months to years).
- For short-term storage (weeks), solutions can be kept at 4°C.
- Before use, allow the solution to warm to room temperature and vortex briefly to ensure homogeneity.

Diagrams

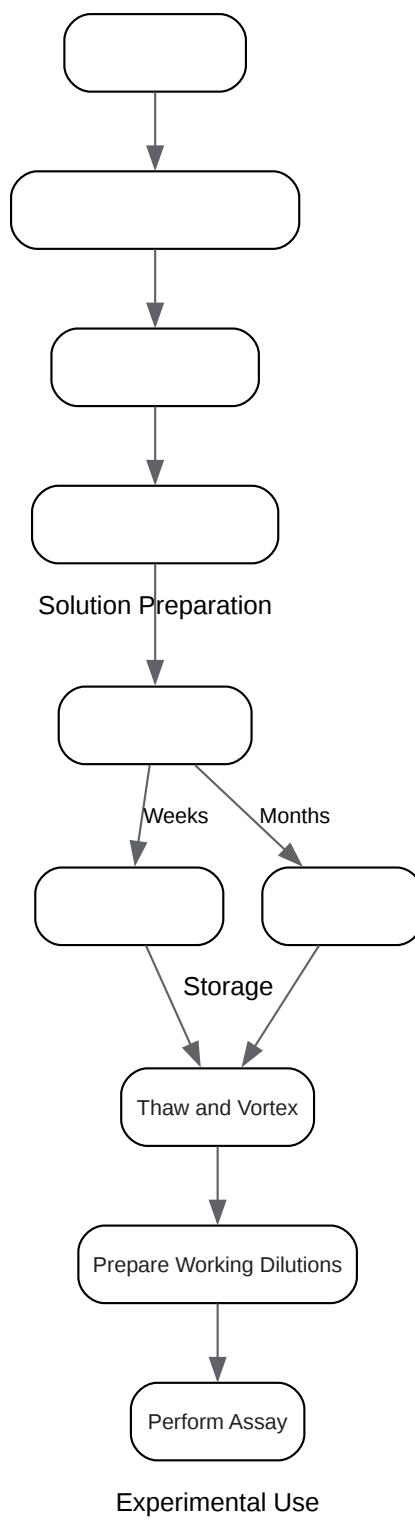


Figure 1: Workflow for Koavone Dissolution and Storage

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Caption: Workflow for **Koavone** Dissolution and Storage.

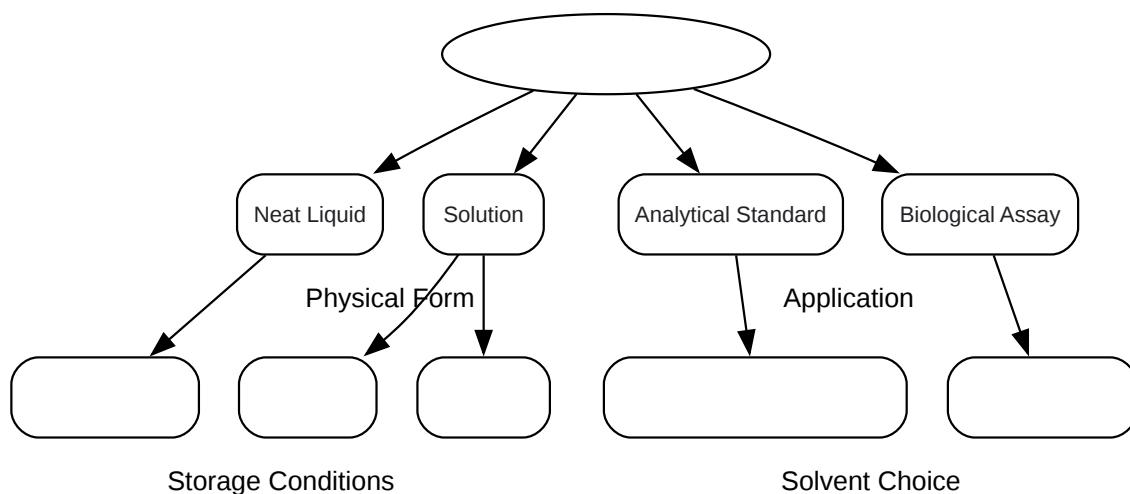


Figure 2: Decision Tree for Koavone Handling

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Caption: Decision Tree for Handling **Koavone**.

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